

Safe Disposal of DL-Aspartic Acid-¹³C: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DL-Aspartic acid-¹³C

CAS No.: 81201-97-0

Cat. No.: B1612440

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of DL-Aspartic acid-¹³C, a stable isotope-labeled amino acid. While not classified as a hazardous substance, adherence to standard laboratory chemical waste procedures is crucial.

Key Physical and Chemical Properties

Understanding the properties of a substance is the first step toward safe handling and disposal. The following table summarizes the key quantitative data for DL-Aspartic acid.

Property	Value
Molecular Formula	C ₄ H ₇ NO ₄
Molecular Weight	133.1 g/mol
Melting Point	270°C (decomposes)[1], 300°C[2]
Specific Gravity	1.66 (Water = 1)[1][2]
Solubility	Very slightly soluble in cold water.[1]
Appearance	White, odorless powder/solid.[2]
pH (1% solution)	4 (Acidic)[1]

Disposal Protocol

Follow these step-by-step instructions for the safe disposal of DL-Aspartic acid-¹³C.

1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure you are wearing appropriate PPE.
- Eye Protection: Splash goggles or safety glasses.[1]
- Hand Protection: Chemical-resistant gloves.[1]
- Body Protection: A standard lab coat is recommended.[1]
- Respiratory Protection: For operations that may generate dust, a dust respirator should be used.[1]

2. Spill Management:

- In the event of a spill, avoid generating dust.
- Small Spills: Use appropriate tools to carefully sweep or scoop the spilled solid into a designated and labeled waste disposal container.[1] If necessary, the residue can be

neutralized with a dilute solution of sodium carbonate.[1] Clean the contaminated surface with water.[1]

- Large Spills: Use a shovel to transfer the material into a suitable, labeled waste container.[1] Neutralize the remaining residue with a dilute solution of sodium carbonate.[1]

3. Waste Collection and Storage:

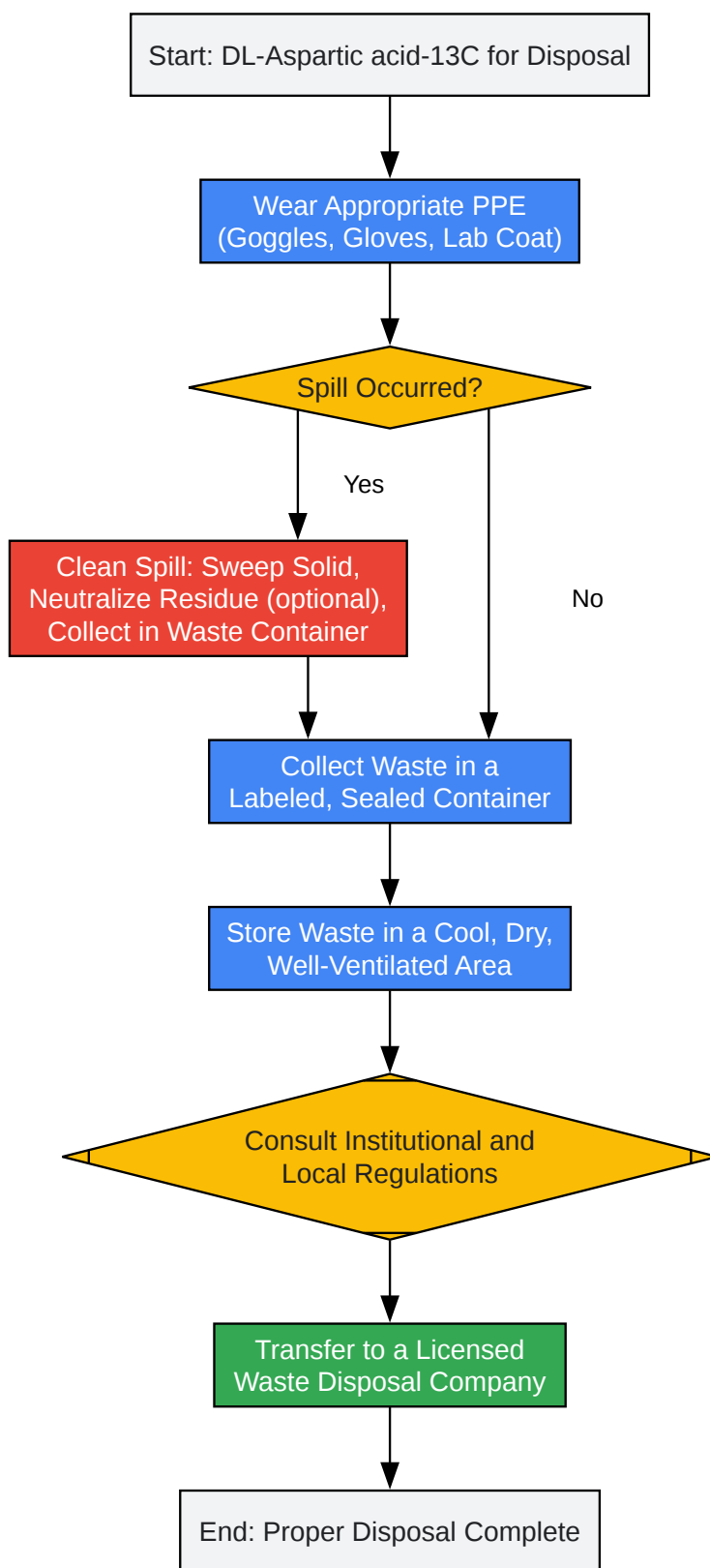
- Collect all waste DL-Aspartic acid-¹³C, including any contaminated materials from spill cleanup, in a clearly labeled, sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2]

4. Final Disposal:

- Do not dispose of DL-Aspartic acid-¹³C down the drain or in regular trash.[3]
- The primary method of disposal is to offer the surplus and non-recyclable material to a licensed disposal company.[4]
- Always consult and adhere to your institution's specific waste disposal guidelines, as well as local, state, and federal environmental regulations.[4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of DL-Aspartic acid-¹³C.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of DL-Aspartic acid-¹³C.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. oxfordlabfinechem.com](https://www.oxfordlabfinechem.com) [oxfordlabfinechem.com]
- [2. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [3. astechireland.ie](https://www.astechireland.ie) [astechireland.ie]
- [4. isotope.com](https://www.isotope.com) [isotope.com]
- To cite this document: BenchChem. [Safe Disposal of DL-Aspartic Acid-¹³C: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1612440/docs#safe-disposal-of-dl-aspartic-acid-c-a-procedural-guide\]](https://www.benchchem.com/product/b1612440/docs#safe-disposal-of-dl-aspartic-acid-c-a-procedural-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)